

# Application Notes and Protocols for Measuring Penicillin's Antibacterial Activity

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## Compound of Interest

Compound Name: *Pedicellin*

Cat. No.: *B12729228*

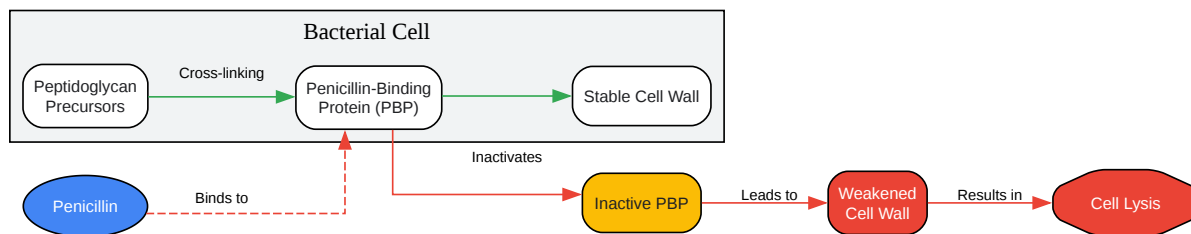
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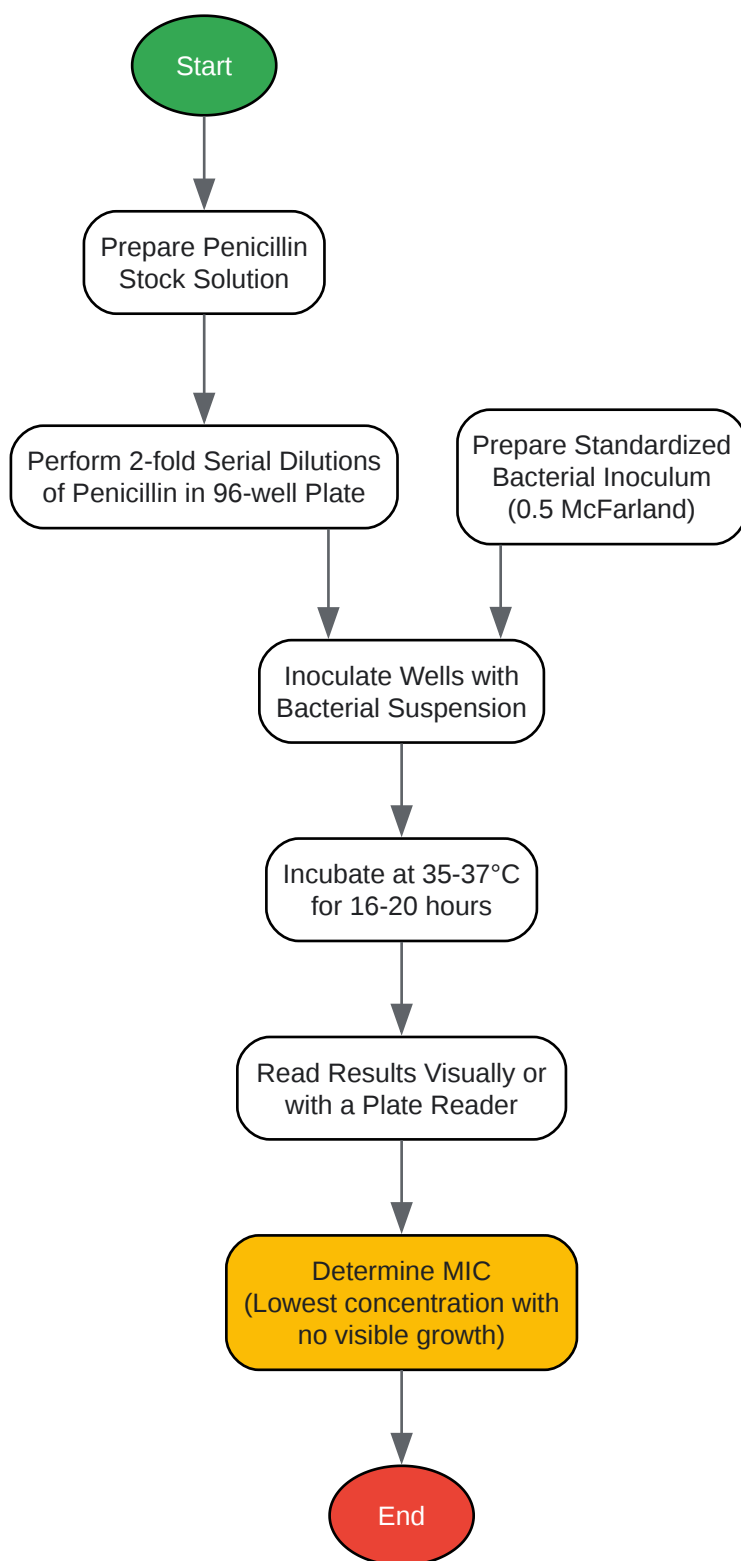
For Researchers, Scientists, and Drug Development Professionals

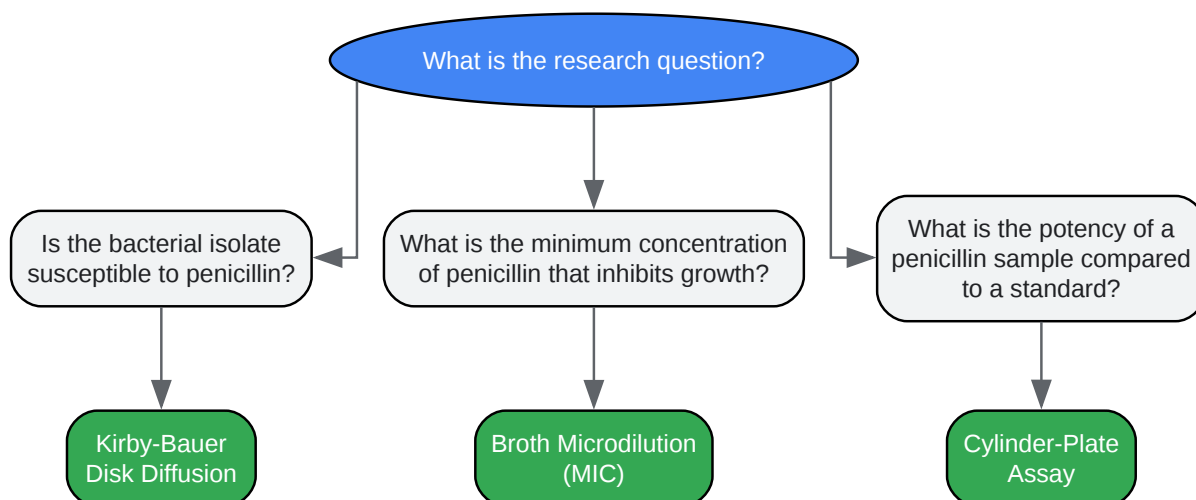
These application notes provide detailed protocols for three common assays used to measure the antibacterial activity of penicillin: Broth Microdilution for determining the Minimum Inhibitory Concentration (MIC), the Kirby-Bauer Disk Diffusion Test for assessing susceptibility, and the Cylinder-Plate Assay for quantifying potency.

## Introduction to Penicillin and its Mechanism of Action

Penicillin, the first discovered antibiotic, remains a cornerstone in treating bacterial infections. As a member of the  $\beta$ -lactam class of antibiotics, its primary mechanism of action is the inhibition of bacterial cell wall synthesis.<sup>[1]</sup> Penicillins act by binding to and inactivating penicillin-binding proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan, a critical component of the bacterial cell wall.<sup>[1]</sup> This inhibition leads to a compromised cell wall, making the bacterium susceptible to osmotic lysis and eventual cell death.







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## References

- 1. darvashco.com [darvashco.com]
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